

Introduction: The Intriguing Chemistry of a Strained Disulfide Ring

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Compound of Interest

Compound Name:	4-Methyl-1,2-dithiolane-4-carboxamide
CAS No.:	208243-73-6
Cat. No.:	B1370699

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4-Methyl-1,2-dithiolane-4-carboxamide is a fascinating heterocyclic compound built upon a strained five-membered disulfide ring. This inherent ring strain, a consequence of the constrained dihedral angle of the disulfide bond, imbues the 1,2-dithiolane core with unique reactivity, making it a valuable building block in materials science and a compelling scaffold for biological investigation.[1] While research on this specific carboxamide is nascent, the broader class of 1,2-dithiolanes has garnered significant attention for its role in dynamic covalent chemistry and as potential modulators of cellular redox pathways.[1][2] This guide provides a comprehensive overview of the synthesis, properties, and potential applications of **4-methyl-1,2-dithiolane-4-carboxamide**, offering insights for its utilization in research and development.

Physicochemical Properties and Structural Elucidation

A thorough understanding of the physicochemical properties of **4-methyl-1,2-dithiolane-4-carboxamide** is fundamental to its application. Key identifying information and predicted properties are summarized below.



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Spectroscopic Characterization: A Predictive Analysis

Experimental spectroscopic data for **4-methyl-1,2-dithiolane-4-carboxamide** is not readily available in the public domain. However, based on the known spectral properties of the closely related 4-methyl-1,2-dithiolane-4-carboxylic acid, we can predict the key features in its ^1H and ^{13}C NMR spectra.



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Rationale: The amide protons are expected to appear as broad singlets due to quadrupole broadening from the nitrogen atom and potential hydrogen bonding. The diastereotopic methylene protons of the dithiolane ring will likely exhibit complex splitting patterns.[1] The methyl group, attached to a quaternary carbon, should present as a clean singlet. In the ^{13}C NMR spectrum, the carbonyl carbon will be the most downfield signal.

Synthesis of 4-Methyl-1,2-dithiolane-4-carboxamide

The synthesis of **4-methyl-1,2-dithiolane-4-carboxamide** is not explicitly detailed in the literature. However, a logical and well-established approach involves the amidation of its carboxylic acid precursor, 4-methyl-1,2-dithiolane-4-carboxylic acid. A plausible synthetic route is outlined below.

Proposed Synthetic Workflow



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Caption: Proposed synthesis of **4-methyl-1,2-dithiolane-4-carboxamide**.

Detailed Experimental Protocol (Proposed)

This protocol is adapted from general methods for the synthesis of 1,2-dithiolane-4-carboxamide derivatives.[2]

- Reagent Preparation:
 - Dissolve 1 equivalent of 4-methyl-1,2-dithiolane-4-carboxylic acid in a suitable dry aprotic solvent (e.g., ethyl acetate, dichloromethane).
 - Prepare a solution of the amine source. For the primary amide, this could be a solution of ammonia or an ammonium salt with a non-nucleophilic base.
 - Select an appropriate coupling agent. Propane phosphonic acid anhydride (T3P) is an effective choice for amide bond formation.[2]
- Reaction Setup:
 - In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), combine the solution of the carboxylic acid and the amine source.
 - Cool the reaction mixture in an ice bath to manage any exothermicity.
- Coupling Reaction:
 - Slowly add the coupling agent (e.g., T3P, 2 equivalents) to the cooled reaction mixture.
 - Allow the reaction to warm to room temperature and stir until completion, monitoring the progress by Thin Layer Chromatography (TLC).
- Workup and Purification:
 - Quench the reaction with an aqueous solution (e.g., 1 M HCl).
 - Extract the product into an organic solvent (e.g., ethyl acetate).

- Wash the combined organic layers with water and brine, then dry over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure to obtain the crude product.
- Purify the crude product by flash column chromatography on silica gel.

Reactivity and Mechanistic Considerations

The chemical behavior of **4-methyl-1,2-dithiolane-4-carboxamide** is dominated by the strained disulfide bond.

Ring-Opening Reactions

The 1,2-dithiolane ring can undergo ring-opening reactions under various conditions, such as with nucleophiles or via radical mechanisms.[1] This reactivity is the basis for its use in dynamic covalent chemistry and the formation of self-healing polymers.

Resistance to Polymerization

Unlike some other 1,2-dithiolanes, 4,4-disubstituted derivatives like **4-methyl-1,2-dithiolane-4-carboxamide** are relatively resistant to ring-opening polymerization.[1] This is attributed to steric hindrance around the quaternary carbon, which disfavors the propagation of a polymer chain.

Reaction with Alkynes

Under specific conditions, 4,4-disubstituted 1,2-dithiolanes can react with acetylenide anions to yield ring-opened products.[1] These intermediates can then isomerize to form dithiepins, which are seven-membered heterocyclic compounds. This reaction pathway involves the cleavage of the disulfide bond and insertion of the alkyne.[1]

Biological and Pharmacological Profile

The 1,2-dithiolane scaffold has been explored for its potential biological activities, particularly in the context of cancer research.

Thioredoxin Reductase (TrxR) Inhibition: A nuanced perspective

Thioredoxin reductase (TrxR) is a crucial enzyme in maintaining cellular redox balance, and its overexpression is linked to cancer development.[2][7][8] While some 1,2-dithiolane-containing compounds have been investigated as TrxR inhibitors, recent studies indicate that the 1,2-dithiolane moiety alone is not sufficient to confer this activity.[2][8]

Research on a series of 1,2-dithiolane-4-carboxylic acid analogs revealed that their inhibitory effect on TrxR is strongly associated with the presence of a Michael acceptor moiety on the molecule.[2][7][8] The 1,2-dithiolane ring itself does not appear to act as a pharmacophore in this context.[2][8]



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Caption: Proposed role of Michael acceptors in TrxR inhibition by dithiolanes.

Based on these findings, it is unlikely that **4-methyl-1,2-dithiolane-4-carboxamide** would be a potent inhibitor of TrxR, as it lacks a Michael acceptor. However, it could serve as a valuable negative control in studies investigating the structure-activity relationships of TrxR inhibitors.

Potential Applications

The unique properties of **4-methyl-1,2-dithiolane-4-carboxamide** suggest its utility in several fields.

Cosmetic and Dermatological Applications

A patent has disclosed the use of **4-methyl-1,2-dithiolane-4-carboxamide** and related compounds as depigmenting agents for keratin materials.[9] This suggests a potential application in skincare products aimed at lightening skin tone or reducing hyperpigmentation. The exact mechanism of action in this context has not been fully elucidated and warrants further investigation.

Materials Science

As a 4,4-disubstituted 1,2-dithiolane, this compound's resistance to polymerization makes it an interesting monomer for controlled polymer synthesis. Its ring-opening capabilities could be harnessed in the development of novel materials with tailored properties, such as stimulus-responsive hydrogels or recyclable polymers.

Conclusion and Future Directions

4-Methyl-1,2-dithiolane-4-carboxamide is a compound with significant untapped potential. While direct research on this molecule is limited, its structural relationship to well-studied 1,2-dithiolanes provides a strong foundation for future exploration. Key areas for future research include:

- **Optimization of Synthesis:** Developing and validating a high-yield, scalable synthesis protocol.
- **Elucidation of Depigmenting Mechanism:** Investigating the biological pathways through which it affects keratin materials.
- **Exploration in Materials Science:** Studying its incorporation into novel polymers and dynamic materials.
- **Biological Screening:** Conducting broader biological screening to identify other potential therapeutic applications beyond TrxR inhibition.

This technical guide serves as a foundational resource for researchers and scientists interested in harnessing the unique chemistry of **4-methyl-1,2-dithiolane-4-carboxamide** for innovative applications in drug discovery, materials science, and beyond.

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